

# A Comparative Analysis of the Boiling Points of Propionitrile and Acetonitrile

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## Compound of Interest

Compound Name: Propionitrile

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This guide provides a detailed comparison of the boiling points of **propionitrile** and acetonitrile, intended for researchers, scientists, and professionals in drug development. The analysis is supported by quantitative data, a discussion of underlying chemical principles, and a detailed experimental protocol for boiling point determination.

## Boiling Point and Molecular Properties

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. This physical property is fundamentally influenced by the strength of intermolecular forces. A comparison of **propionitrile** and acetonitrile reveals a distinct difference in their boiling points, which can be attributed to variations in their molecular structures and the resulting intermolecular interactions.

Compound	Molecular Formula	Molar Mass ( g/mol )	Boiling Point (°C)
Acetonitrile	CH <sub>3</sub> CN	41.05	81.3 - 82.1[1][2][3]
Propionitrile	CH <sub>3</sub> CH <sub>2</sub> CN	55.08	97[4][5][6][7]

**Propionitrile** exhibits a higher boiling point than acetonitrile. This is primarily due to the increase in the strength of London dispersion forces.

## Intermolecular Forces and Their Influence on Boiling Point

The primary intermolecular forces present in both acetonitrile and **propionitrile** are dipole-dipole interactions and London dispersion forces.<sup>[8][9][10]</sup>

- **Dipole-Dipole Interactions:** Both molecules possess a polar nitrile group ( $\text{-C}\equiv\text{N}$ ), which creates a significant molecular dipole. This results in electrostatic attractions between the positive end of one molecule and the negative end of another.
- **London Dispersion Forces:** These are temporary attractive forces that arise from the random movement of electrons, creating temporary dipoles. The strength of these forces increases with the size of the electron cloud and the surface area of the molecule.

While both nitriles experience dipole-dipole interactions, **propionitrile** has an additional ethyl group ( $\text{-CH}_2\text{CH}_3$ ) compared to acetonitrile's methyl group ( $\text{-CH}_3$ ). This larger alkyl chain in **propionitrile** leads to a greater surface area and a larger, more polarizable electron cloud. Consequently, the London dispersion forces are stronger in **propionitrile** than in acetonitrile.<sup>[11]</sup> The increased energy required to overcome these stronger combined intermolecular forces results in a higher boiling point for **propionitrile**.

## Experimental Protocol: Micro-Boiling Point Determination (Capillary Method)

This method is a reliable technique for determining the boiling point of a small liquid sample.

Materials:

- Sample liquid (Acetonitrile or **Propionitrile**)
- Capillary tube (sealed at one end)
- Small test tube or fusion tube
- Thermometer

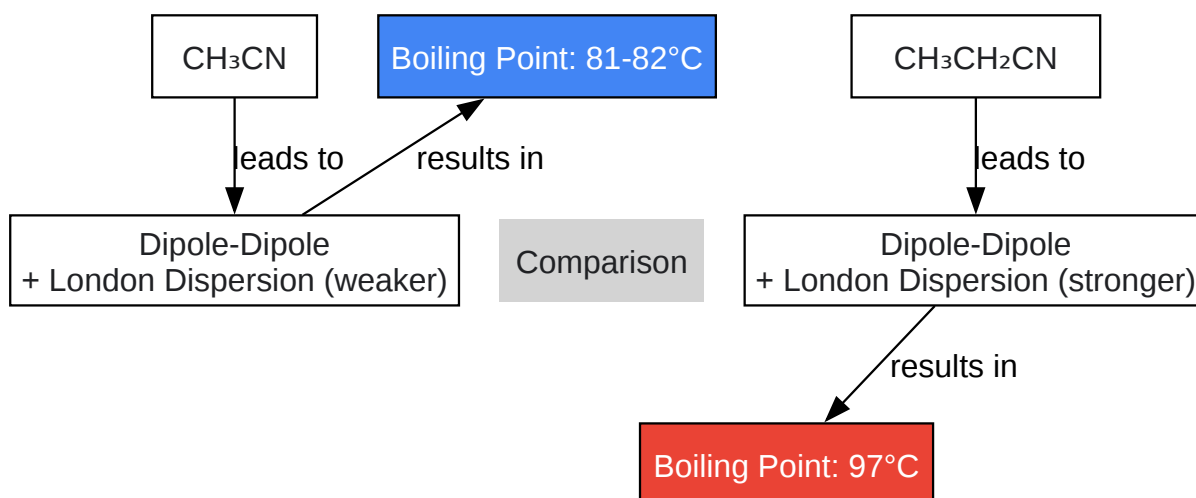
- Heating apparatus (e.g., Thiele tube with heating oil, or a melting point apparatus with a heating block)
- Stand and clamp

#### Procedure:

- Sample Preparation: Add a small amount (a few milliliters) of the liquid sample into the small test tube.[\[12\]](#)
- Capillary Insertion: Place the capillary tube, with its open end downwards, into the liquid in the test tube.
- Apparatus Assembly: Attach the test tube to the thermometer, ensuring the sample is level with the thermometer bulb.
- Heating: Immerse the assembly in the heating bath. Heat the apparatus gently and slowly.[\[13\]](#)
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube as the air trapped inside expands and escapes.[\[13\]](#) Continue gentle heating until a rapid and continuous stream of bubbles is observed. This indicates that the vapor pressure of the sample is overcoming the atmospheric pressure.
- Cooling and Measurement: Stop heating and allow the apparatus to cool slowly. The rate of bubbling will decrease. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.[\[13\]](#)[\[14\]](#) At this point, the vapor pressure of the substance is equal to the atmospheric pressure.
- Record: Record the temperature at which the liquid enters the capillary tube. This is the observed boiling point. For accuracy, the determination can be repeated with a fresh sample.

## Visualization of Structure-Property Relationship

The following diagram illustrates the relationship between the molecular structure of acetonitrile and **propionitrile**, the resulting intermolecular forces, and their respective boiling points.



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